

4-tert-Butylphthalic Anhydride: A Comprehensive Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 4-tert-Butylphthalic anhydride

Cat. No.: B1266167

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the health and safety information for **4-tert-butylphthalic anhydride** (CAS No. 32703-79-0). The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive resource for professionals handling this compound in a laboratory or industrial setting. This guide emphasizes data presentation in structured tables, outlines relevant experimental safety protocols, and includes visualizations for key safety workflows.

Chemical Identification and Physical Properties

4-tert-butylphthalic anhydride is an organic compound used as a chemical intermediate in the production of polymers, resins, and plasticizers.^[1] It typically appears as a white to pale yellow crystalline solid.^{[1][2][3]}

Table 1: Physical and Chemical Properties of **4-tert-Butylphthalic Anhydride**

Property	Value	Source(s)
CAS Number	32703-79-0	[1] [2] [3] [4]
EC Number	251-165-2	[2] [3] [4]
Molecular Formula	C ₁₂ H ₁₂ O ₃	[1] [2]
Molecular Weight	204.22 g/mol	[2] [3]
Appearance	White to almost white powder, crystals, or chunks	[2] [3] [5]
Melting Point	70-75 °C (lit.)	[3] [5]
Boiling Point	136 °C at 2 mmHg	[5]
Solubility	Low solubility in water; soluble in organic solvents like acetone and toluene.	[1]
Storage Temperature	Room temperature	[3] [5]

Hazard Identification and Classification

4-tert-butylphthalic anhydride is classified as a hazardous substance. The primary hazards are related to its irritant properties to the skin, eyes, and respiratory system. It is also a potential skin and respiratory sensitizer.

Table 2: GHS Hazard Classification for **4-tert-Butylphthalic Anhydride**

Hazard Class	Category	Hazard Statement	Source(s)
Skin Irritation	2	H315: Causes skin irritation.	[2][3]
Serious Eye Irritation	2	H319: Causes serious eye irritation.	[2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.	[3]
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[6]
Skin Sensitization	1	H317: May cause an allergic skin reaction.	[6]

Precautionary Statements: Prevention (P261, P280), Response (P302+P352, P305+P351+P338), Storage (P403+P233), and Disposal (P501) are mandatory when handling this chemical. Always refer to the substance's Safety Data Sheet (SDS) for a complete list of precautionary statements.

Toxicological Information

The primary toxicological concern with **4-tert-butylphthalic anhydride** is its irritant and sensitizing potential. Like other phthalic anhydrides, its toxicity is largely attributed to its hydrolysis to 4-tert-butylphthalic acid upon contact with moisture, which is the primary irritant.

Quantitative Toxicological Data

Specific acute toxicity data (LD50/LC50) for **4-tert-butylphthalic anhydride** is not readily available in the public domain. Therefore, data for the parent compound, phthalic anhydride, is provided as a surrogate for risk assessment, with the acknowledgment that the tert-butyl group may influence its toxicological profile.

Table 3: Acute Toxicity Data for Phthalic Anhydride (Analogue)

Route	Species	Value	Source(s)
Oral LD50	Rat	1530 mg/kg	[1][6]
Dermal LD50	Rabbit	> 3,160 mg/kg	
Dermal LD50	Rabbit	> 10,000 mg/kg	[6]
Inhalation LC50	Rat	> 2.14 mg/L (4 h)	[6]

Experimental Protocols for Safety Assessment

Standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are used to assess the safety of chemicals. The following are descriptions of relevant protocols for evaluating the hazards associated with **4-tert-butylphthalic anhydride**.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test provides information on the potential of a substance to cause reversible inflammatory changes to the skin.

Methodology:

- **Test System:** The albino rabbit is the recommended animal model.
- **Application:** A single dose of 0.5 g of the solid test substance is applied to a small area of clipped skin (approximately 6 cm²). An untreated skin area serves as a control.
- **Exposure:** The exposure duration is 4 hours.
- **Observation:** After exposure, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) for up to 14 days.

- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the reversibility and severity of the lesions. A substance is considered an irritant if responses persist to the end of the 14-day observation period.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (Based on OECD Guideline 439)

This in vitro method uses a reconstructed human epidermis model to assess skin irritation potential, reducing the need for animal testing.

Methodology:

- **Test System:** A commercially available reconstructed human epidermis model, which consists of normal, human-derived keratinocytes cultured to form a multi-layered, differentiated epidermis.
- **Application:** The test substance is applied topically to the tissue replicates.
- **Exposure:** The exposure period is typically between 15 and 60 minutes.
- **Viability Assessment:** After exposure and a post-incubation period, cell viability is measured using a colorimetric assay (e.g., MTT assay). The viability of the treated tissues is compared to that of negative controls.
- **Classification:** A chemical is identified as an irritant if the tissue viability is reduced below a defined threshold (typically $\leq 50\%$).

Exposure Controls and Personal Protection

To minimize exposure and ensure safety, appropriate engineering controls and personal protective equipment (PPE) must be used.

- **Engineering Controls:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.^[4] Ensure that eyewash stations and safety showers are readily accessible.
- **Personal Protective Equipment (PPE):**

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)[\[3\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator with a particulate filter (e.g., N95).[\[3\]](#)

Handling, Storage, and First Aid

Handling: Avoid contact with skin, eyes, and clothing.[\[4\]](#) Avoid the formation of dust. Use non-sparking tools and take measures to prevent electrostatic discharge.[\[4\]](#)

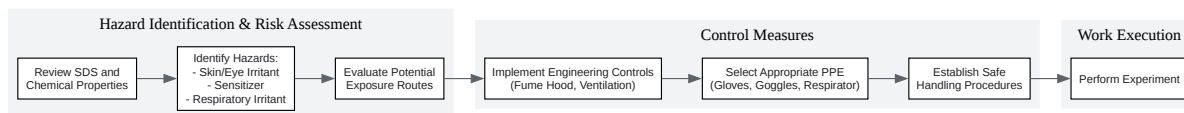
Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#) This compound is moisture-sensitive and should be stored under an inert atmosphere.[\[2\]](#)

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation or a rash occurs.[\[6\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[6\]](#)

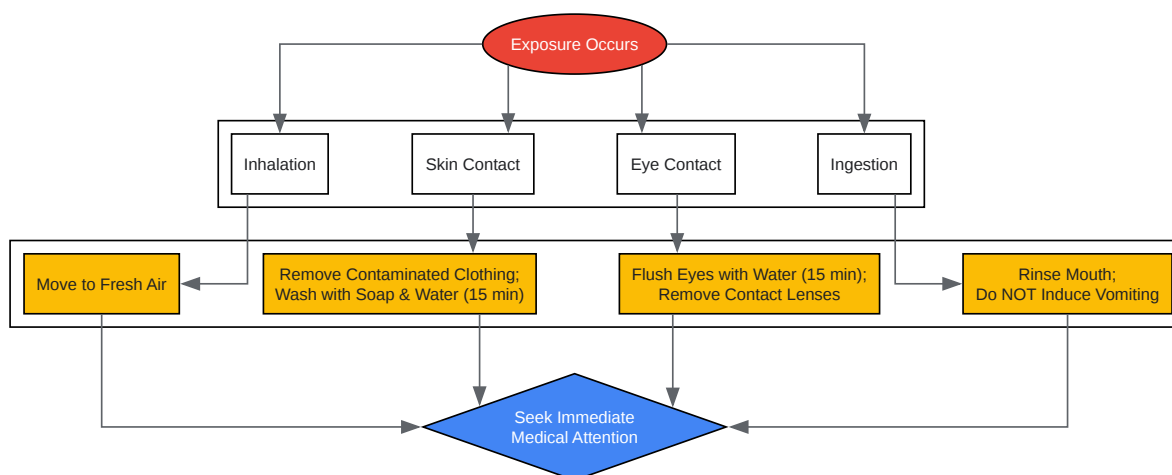
Visualized Safety Workflows

The following diagrams illustrate key logical workflows for the safe handling and emergency response related to **4-tert-butylphthalic anhydride**.



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Caption: Hazard management workflow for **4-tert-butylphthalic anhydride**.



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Caption: First aid procedures for exposure to **4-tert-butylphthalic anhydride**.

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